

An In-depth Technical Guide to the Safe Handling of TMAF Tetrahydrate

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Compound of Interest

Compound Name: *Tetramethylammonium fluoride tetrahydrate*

Cat. No.: *B103119*

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling precautions for all laboratory reagents is paramount. This guide provides a comprehensive overview of the safe handling, storage, and emergency procedures for **Tetramethylammonium fluoride tetrahydrate** (TMAF tetrahydrate).

Chemical and Physical Properties

TMAF tetrahydrate is a quaternary ammonium salt that serves as a versatile reagent in organic synthesis, primarily as a source of fluoride ions.^{[1][2]} Its physical and chemical characteristics are summarized below.

Property	Value	References
Molecular Formula	C4H20FNO4	[3]
CAS Number	17787-40-5	[1][3][4]
Molecular Weight	165.20 g/mol	[3]
Appearance	Off-white to brown or colorless to white solid/mass	[3][5]
Melting Point	39-42 °C (lit.)	[3]
Flash Point	> 112 °C / > 233.6 °F	[3][6]
Solubility	Highly soluble in water	[1]
Stability	Hygroscopic; stable under standard ambient conditions	[6]

Hazard Identification and Classification

TMAF tetrahydrate is classified as a hazardous chemical.[4] It is crucial to understand its potential health effects to ensure safe handling.

GHS Hazard Statements:[7]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Pictograms:

Caption: GHS Pictogram for Harmful/Irritant Substances.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are essential to minimize exposure risks.

Engineering Controls:

- Work in a well-ventilated area.[8][9] A local exhaust system or chemical fume hood should be used, especially when generating dust or aerosols.[8]
- Ensure eyewash stations and safety showers are readily accessible.[4]

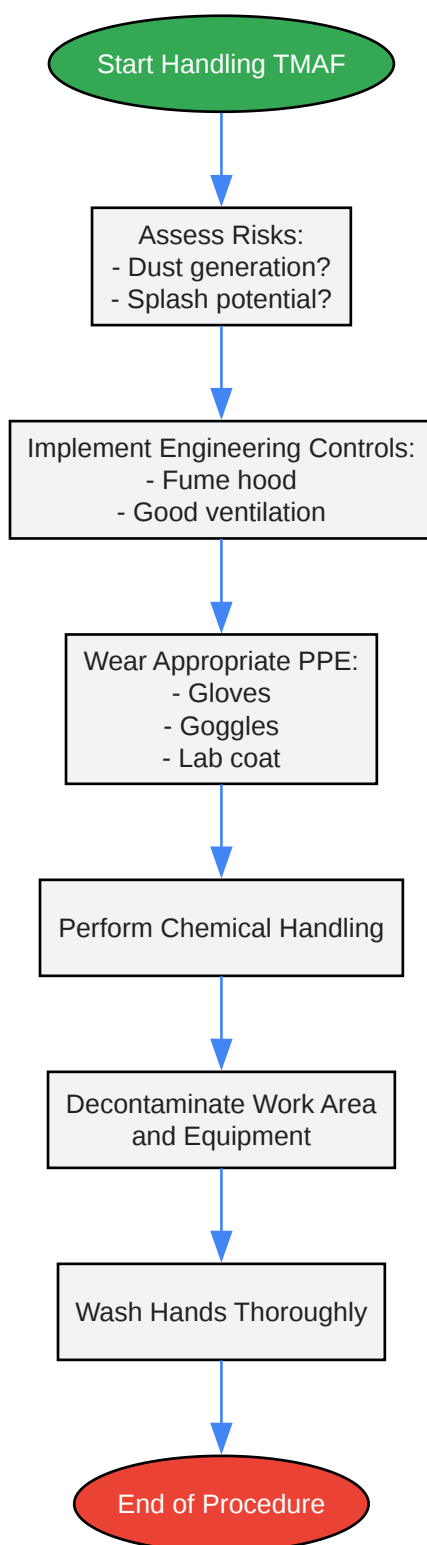
Personal Protective Equipment (PPE):

PPE Type	Specification	References
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be necessary in situations with a higher risk of splashing.	[4][8]
Skin Protection	Chemical-resistant gloves (e.g., impervious gloves). Protective clothing to prevent skin contact.	[6][8]
Respiratory Protection	A NIOSH/MSHA approved dust respirator should be worn if dust is generated and ventilation is inadequate.	[4][8]

General Hygiene Practices:

- Wash hands and face thoroughly after handling.[8]

- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[9]
- Remove and wash contaminated clothing before reuse.



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Caption: General workflow for safely handling TMAF tetrahydrate.

Storage and Disposal

Storage:

- Store in a cool, dry, and well-ventilated area.[3][4]
- Keep containers tightly closed to prevent moisture absorption, as the material is hygroscopic. [6][8]
- Store away from incompatible materials such as strong oxidizing agents.[4][8]
- Some sources recommend refrigeration.[8]

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.
- Uncleaned containers should be treated as the product itself.

Emergency Procedures

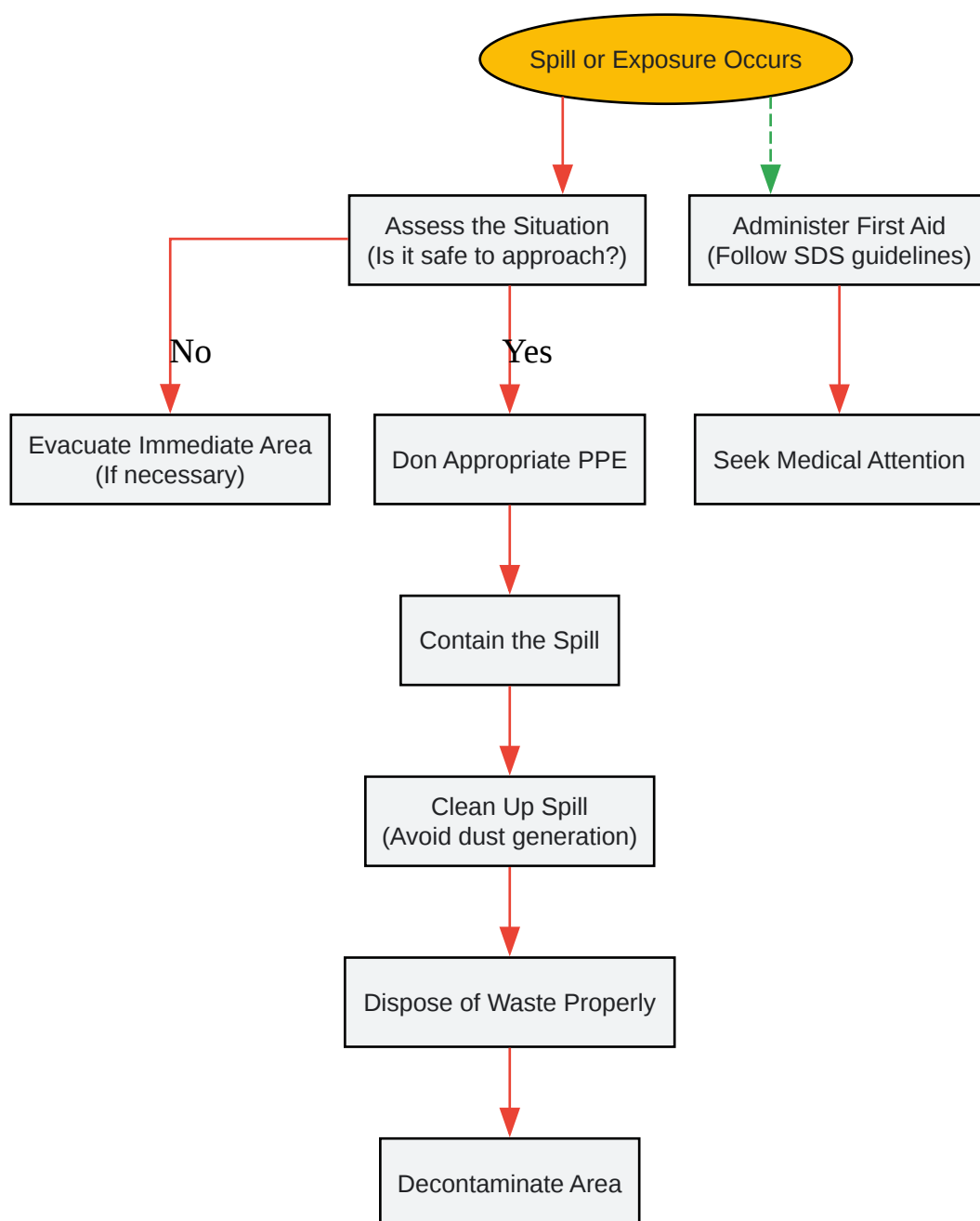
In the event of an emergency, follow these first-aid and spill-response protocols.

First-Aid Measures

Exposure Route	First-Aid Protocol	References
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.	[4] [6] [8]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if skin irritation occurs.	[4] [6] [8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.	[4] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Call a poison center or doctor if you feel unwell.	[4] [8]

Accidental Release Measures

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid breathing dust and contact with the substance. Wear appropriate PPE.[\[9\]](#)
- Containment and Cleanup: For dry spills, sweep up or use a dry clean-up procedure that avoids generating dust.[\[9\]](#) Place the spilled material into a suitable, labeled container for disposal.[\[4\]](#)[\[9\]](#) For wet spills, absorb with an inert material and place in a container for disposal.[\[9\]](#)
- Environmental Precautions: Prevent the spill from entering drains or waterways.[\[9\]](#)



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Caption: Decision-making workflow for emergency response to a TMAF tetrahydrate spill or exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[4][8]

- Specific Hazards: In case of fire, hazardous combustion products may be formed, including nitrogen oxides (NO_x), carbon oxides (CO, CO₂), and hydrogen fluoride (HF).[4][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) for TMAF tetrahydrate before use and ensure that all personnel are trained on its proper handling and emergency procedures.

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